

## Compound of Interest

Compound Name: *Ropanicant*Cat. No.: *B12772454*

Hyderabad, India - **Ropanicant** (SUVN-911), a novel  $\alpha 4\beta 2$  nicotinic acetylcholine receptor (nAChR) antagonist developed by Suven Life Sciences, is

## Core Intellectual Property and Patent Landscape

Suven Life Sciences has established a robust intellectual property portfolio for **ropanicant**, ensuring market exclusivity and protecting its innovative th

Key Patent Families:

While specific patent numbers often vary by jurisdiction, the core inventive concepts are typically covered within a family of related patent applications

## Mechanism of Action: Modulating Neuronal Signaling for Antidepressant Effects

**Ropanicant** exerts its therapeutic effects by acting as an antagonist at the  $\alpha 4\beta 2$  nicotinic acetylcholine receptor.<sup>[2][3]</sup> These receptors are widely exp

By antagonizing the  $\alpha 4\beta 2$  nAChR, **ropanicant** is believed to disinhibit the release of these neurotransmitters, leading to an increase in their synaptic

```
digraph "Ropanicant Signaling Pathway" {
  graph [fontname="Arial", fontsize=10, layout=dot, rankdir="LR", splines=true, overlap=false, nodesep=0.6, r
  node [shape=box, style="filled", fontname="Arial", fontsize=10, fixedsize=true, width=2.5, height=0.8];
  edge [fontname="Arial", fontsize=9, arrowhead=normal, color="#5F6368"];
```

```
// Nodes
```

```
Ropanicant [label="Ropanicant (SUVN-911)", fillcolor="#FBBC05", fontcolor="#202124"];
alpha4beta2 [label="\alpha4\beta2 Nicotinic\nAcetylcholine Receptor", fillcolor="#F1F3F4", fontcolor="#202124"];
Neuron [shape=ellipse, label="Presynaptic Neuron\n(e.g., GABAergic, Glutamatergic)", fillcolor="#F1F3F4", fon
SerotoninNeuron [shape=ellipse, label="Serotonin Neuron", fillcolor="#F1F3F4", fontcolor="#202124", width=2.5
DopamineNeuron [shape=ellipse, label="Dopamine Neuron", fillcolor="#F1F3F4", fontcolor="#202124", width=2.5, l
SerotoninRelease [label="Increased Serotonin\nRelease", fillcolor="#4285F4", fontcolor="#FFFFFF"];
DopamineRelease [label="Modulated Dopamine\nRelease", fillcolor="#4285F4", fontcolor="#FFFFFF"];
BDNF [label="Increased BDNF\nExpression", fillcolor="#34A853", fontcolor="#FFFFFF"];
Antidepressant [label="Antidepressant Effects", shape=ellipse, fillcolor="#EA4335", fontcolor="#FFFFFF", width=
```

```
// Edges
```

```
Ropanicant -> alpha4beta2 [label="Antagonism", style=dashed, arrowhead=tee];
alpha4beta2 -> Neuron [label="Modulates\nNeurotransmitter Release", arrowhead=normal];
Neuron -> SerotoninNeuron [label="Disinhibition"];
Neuron -> DopamineNeuron [label="Modulation"];
SerotoninNeuron -> SerotoninRelease;
DopamineNeuron -> DopamineRelease;
SerotoninRelease -> BDNF [label="Stimulates"];
DopamineRelease -> Antidepressant;
```

```
BDNF -> Antidepressant;  
}
```

Parameters:

- Apparatus: A glass cylinder (40-50 cm high, 18-20 cm in diameter) filled with water (23-25°C) to a depth of 30 cm.
- Pre-test Session: On day 1, rats are placed in the cylinder for a 15-minute swim session.
- Test Session: On day 2, following drug administration, rats are placed back in the cylinder for a 5-minute session.

## Sucrose Preference Test (Rat)

This test measures anhedonia, a core symptom of depression, by assessing the preference for a sweetened solution.

Workflow:

Parameters:

- 

Solutions: 1% sucrose solution and regular drinking water.

- 

Procedure: After an acclimation period, rats are typically deprived of food and water for a period before be

## In Vivo Microdialysis for Serotonin

This technique allows for the measurement of extracellular neurotransmitter levels in specific brain regions (

Workflow:

Parameters:

- 

Surgical Procedure: A guide cannula is stereotaxically implanted into the brain region of interest (e.g., pre-

- 

Microdialysis Probe: A probe with a semi-permeable membrane at the tip is inserted through the guide cannula

- 

Perfusion: The probe is perfused with artificial cerebrospinal fluid at a low flow rate.

- 

Sample Collection and Analysis: Dialysate samples are collected and the concentration of serotonin is quanti

## Measurement of Brain-Derived Neurotrophic Factor (BDNF)

BDNF levels in brain tissue are typically measured using an Enzyme-Linked Immunosorbent Assay (ELISA).

Workflow:

Parameters:

- Sample Preparation: Brain tissue is dissected, homogenized, and centrifuged to obtain a supernatant containing
- ELISA Procedure: A standard sandwich ELISA protocol is followed using a commercial kit or in-house developed

## Conclusion

**Ropanicant** represents a novel and promising approach to the treatment of Major Depressive Disorder. Its disti

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## References

- 1. suven.com [suven.com]
- 2. Ropanicant - Wikipedia [en.wikipedia.org]
- 3. Ropanicant - Suven Life Sciences - AdisInsight [adisinsight.springer.com]
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